

2-Bromo-3,4-difluorobenzoic acid safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3,4-difluorobenzoic acid

Cat. No.: B177370

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An In-depth Technical Guide to the Safety and Handling of **2-Bromo-3,4-difluorobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **2-Bromo-3,4-difluorobenzoic acid** (CAS No. 170108-05-1). The information herein is compiled from various safety data sheets (SDS) and chemical information sources. While data for the specific target compound is prioritized, relevant safety information from closely related isomers may be included for a more comprehensive understanding of the potential hazards.

Chemical Identification and Physical Properties

A clear identification of the substance is critical for safety. The physical and chemical properties of **2-Bromo-3,4-difluorobenzoic acid** are summarized below.

Property	Data	Source
CAS Number	170108-05-1	[1]
Molecular Formula	C ₇ H ₃ BrF ₂ O ₂	[1]
Molecular Weight	237.00 g/mol	[2]
Physical Form	Solid, Crystalline Powder	[1][3]
Color	White to yellow / Off-white	[3][4]
Boiling Point	292.9°C at 760 mmHg	[1]
Melting Point	118-122°C (lit.)	[3]
pKa	2.45 ± 0.10 (Predicted)	[5]
Storage Temperature	Room Temperature, Sealed in dry	[1][5]

Hazard Identification and Classification

2-Bromo-3,4-difluorobenzoic acid is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System) classification. Note that classifications for closely related isomers are very similar, indicating a comparable hazard profile.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Data compiled from SDS for **2-Bromo-3,4-difluorobenzoic acid** and its isomers.[1][2][6][7]

Signal Word:Warning[1][7]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[1]

Precautionary Statements (selected):[1][7]

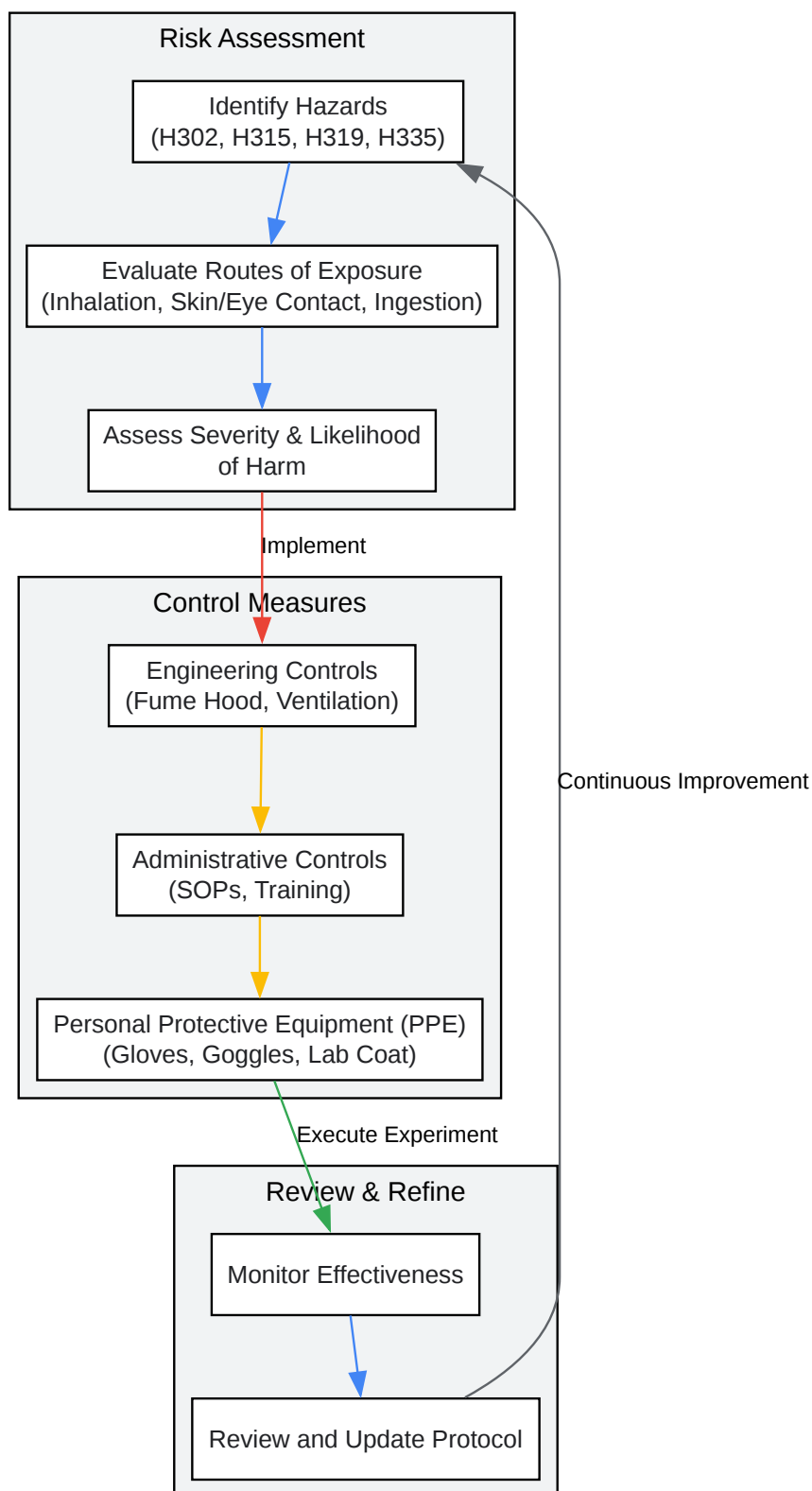
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling this compound.

Risk Assessment and Control Workflow

A systematic approach to risk assessment is essential. The following workflow outlines the key steps.



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Caption: Risk assessment workflow for handling hazardous chemicals.

Personal Protective Equipment (PPE)

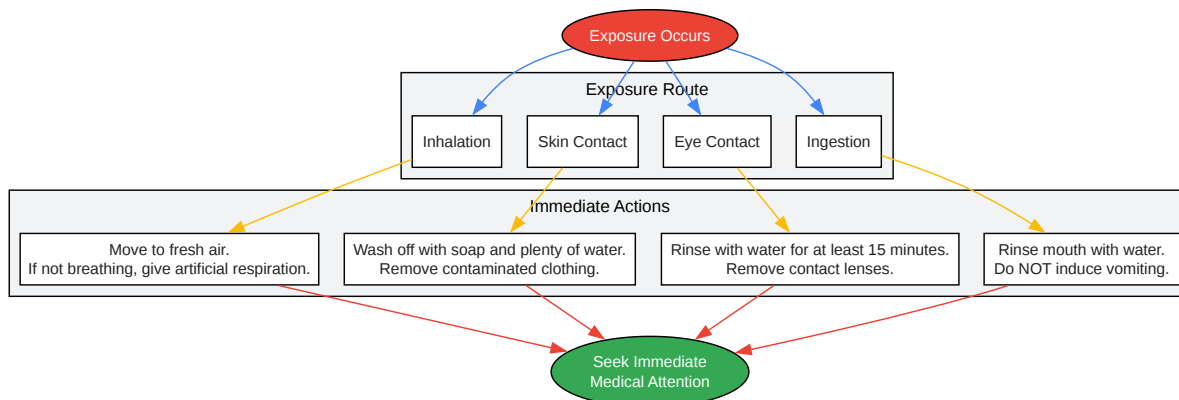
The use of appropriate PPE is the final barrier between the researcher and the chemical.^{[8][9]}

Protection Type	Recommended Equipment	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles (conforming to EN166 or NIOSH standards). Face shield if splashing is a risk. ^{[2][10]}	Protects against dust and splashes, preventing serious eye irritation. ^[4]
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Lab coat or impervious gown. ^{[2][10]}	Prevents skin contact, which can cause irritation. ^[4]
Respiratory Protection	Not required under normal use with adequate ventilation. Use a NIOSH-approved respirator (e.g., N95 dust mask) if dust formation is unavoidable or in case of spills. ^{[9][11]}	Prevents inhalation of dust, which may cause respiratory tract irritation. ^[4]

Engineering Controls: Always handle this substance in a well-ventilated area, preferably within a chemical fume hood.^{[2][9]} Ensure that safety showers and eyewash stations are readily accessible.^[6]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. The following diagram outlines the necessary steps.



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Caption: First aid procedures for different exposure routes.

General Advice: In all cases, consult a physician and show them the Safety Data Sheet for the material.[2]

Accidental Release Measures (Spill Management)

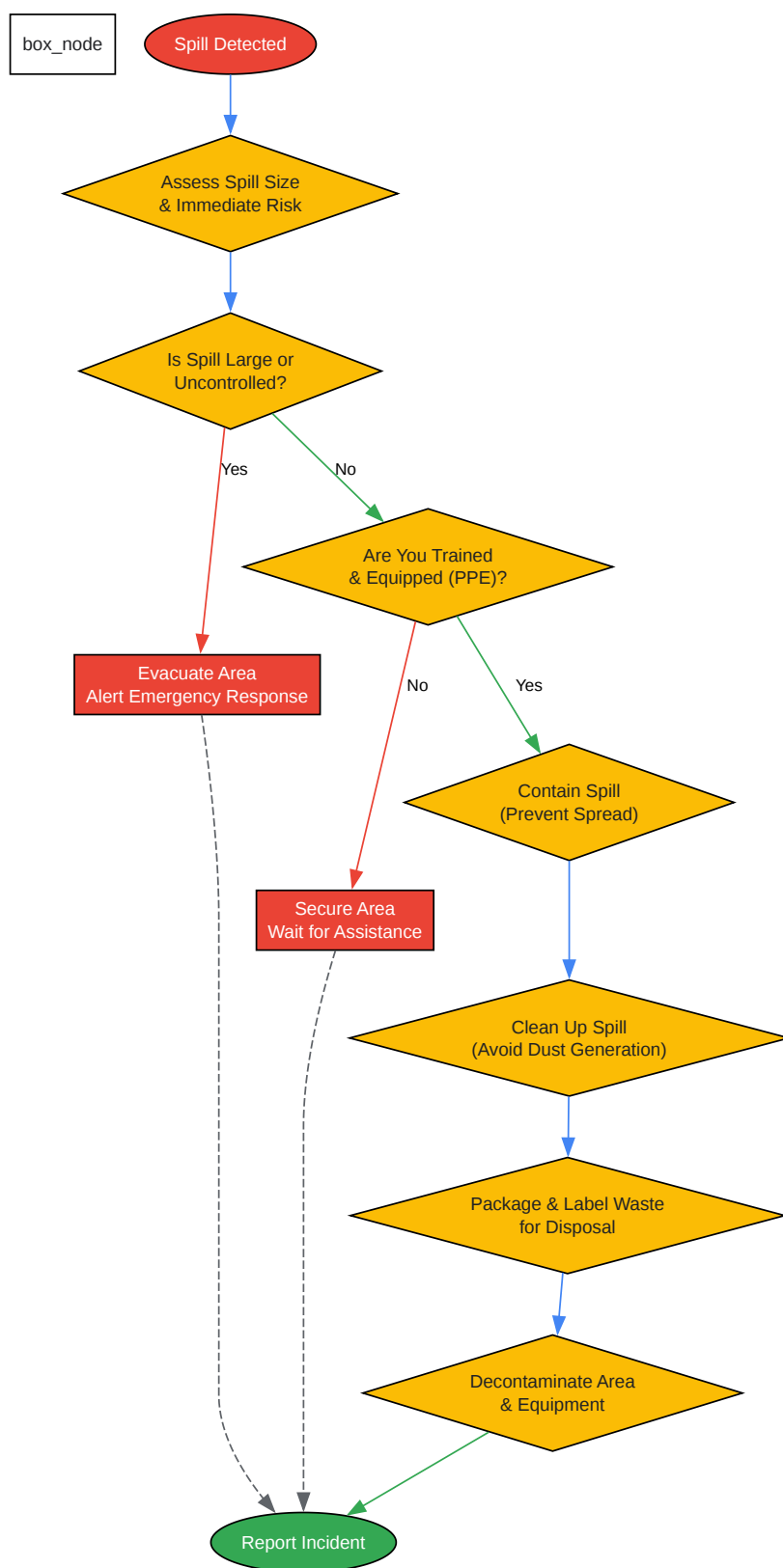
Prompt and correct response to a spill is essential to prevent exposure and environmental contamination.

Protocol:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing dust. Wear appropriate PPE as described in section 3.2.[2][12]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[2][12]
- Containment and Clean-up:

- For dry spills, carefully sweep or scoop up the material without creating dust.[\[2\]](#)[\[6\]](#)
- Place the collected material into a suitable, closed, and labeled container for disposal.[\[2\]](#)
[\[6\]](#)
- Clean the spill area thoroughly after material pickup is complete.

The following diagram illustrates the decision-making process for spill management.



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Caption: Decision-making workflow for spill management.

Storage, Stability, and Disposal

Storage and Stability

- **Storage Conditions:** Store in a cool, dry, and well-ventilated area.[7][13] Keep containers tightly closed when not in use.[13] Store locked up.[7] The recommended storage temperature is room temperature.[1][5]
- **Stability:** The material is stable under recommended storage conditions.[13]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[13]

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3]
- **Specific Hazards:** Thermal decomposition can lead to the release of irritating and toxic gases and vapors, such as carbon oxides and hydrogen halides.[6][10][12]
- **Firefighter Protection:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][12]

Disposal Considerations

This material and its container must be disposed of as hazardous waste.[12]

- **Method:** Offer surplus and non-recyclable solutions to a licensed disposal company.[2] Do not allow the chemical to enter drains.[3]
- **Contaminated Packaging:** Dispose of as unused product. Containers can be triple-rinsed and offered for recycling or reconditioning.[2][3]

Toxicological and Ecological Information

Toxicological Information

The toxicological properties of **2-Bromo-3,4-difluorobenzoic acid** have not been thoroughly investigated.[2] The hazard classification is based on data from similar compounds.

- Acute Effects: Harmful if swallowed.[6] Causes skin, eye, and respiratory irritation.[2][6]
- Chronic Effects: No data is available regarding carcinogenicity, germ cell mutagenicity, or reproductive toxicity.[6]

Ecological Information

- Toxicity: Data not available. Do not let this chemical enter the environment.[12] Discharge into the environment must be avoided.[3]
- Persistence and Degradability: No data available.
- Bioaccumulation: No data available.

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling the chemical and adhere to all institutional and regulatory safety protocols.

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- To cite this document: BenchChem. [2-Bromo-3,4-difluorobenzoic acid safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177370#2-bromo-3-4-difluorobenzoic-acid-safety-and-handling]

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